

Technical Guide: Stability & Handling of 5-Azaspiro[3.5]nonane-8-carboxylic acid

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Compound of Interest

Compound Name: 5-Azaspiro[3.5]nonane-8-carboxylic acid

Cat. No.: B12988582

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Executive Summary

5-Azaspiro[3.5]nonane-8-carboxylic acid is a bicyclic amino acid used to reduce lipophilicity and restrict conformational flexibility in drug candidates. Unlike linear amino acids, its spirocyclic core imposes unique geometric constraints.

- CAS No: 1367934-56-6 (Free acid) / 1419101-47-5 (HCl salt)
- Core Stability: High thermal stability; resistant to intramolecular lactamization due to geometric strain (anti-Bredt rule).
- Primary Risk: Intermolecular oligomerization during activation and oxidation of the secondary amine in solution.

Part 1: Critical Stability Profile

1. The "Anti-Bredt" Stability Advantage

A common concern with

-amino acids (where the amine and carboxylic acid are separated by three carbons) is spontaneous intramolecular cyclization to form stable lactams (pyrrolidones).

However, **5-Azaspiro[3.5]nonane-8-carboxylic acid** is geometrically immune to this degradation pathway.

- Mechanism: Intramolecular attack of the N5 nitrogen on the C8 carbonyl would generate a bridged bicyclic lactam structure equivalent to 2-quinuclidone (1-azabicyclo[2.2.2]octan-2-one).
- Why it fails: This transition state violates Bredt's Rule. The resulting twisted amide bond would result in extreme orbital misalignment, rendering the structure thermodynamically unstable and kinetically inaccessible under standard synthesis conditions.
- Practical Implication: You do not need to worry about spontaneous lactam formation during storage or standard handling, unlike with linear GABA analogs.

2. Oligomerization Risks

While it cannot cyclize internally, the molecule is a zwitterionic monomer. In concentrated solutions (>0.1 M) or during activation (e.g., with EDC/NHS or HATU) without N-protection, the free amine of one molecule will readily attack the activated ester of another, leading to linear oligomers/polyamides.

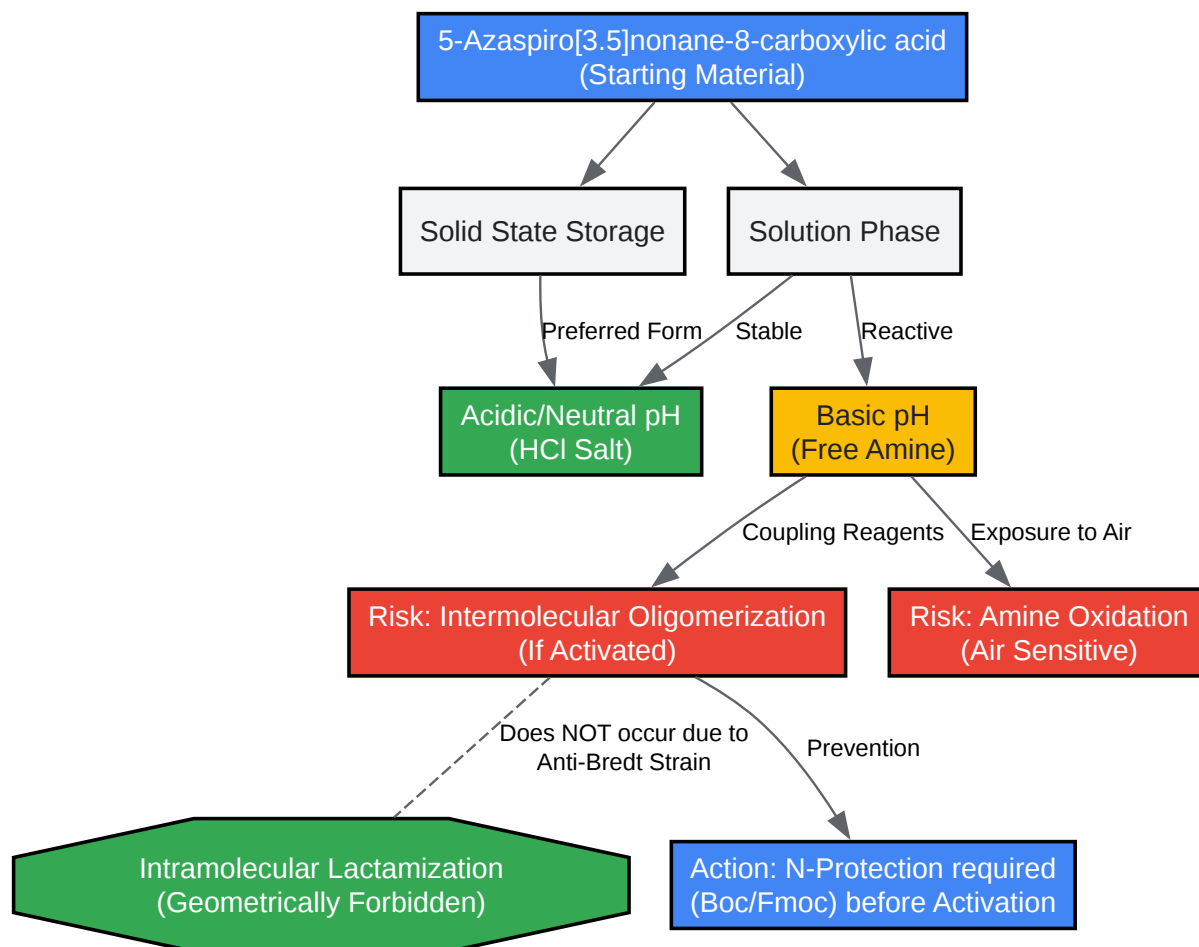
3. Stereochemical Integrity

The compound possesses cis/trans isomerism relative to the spiro-center.

- Isomerism: The C8 position is a stereocenter relative to the C4 spiro-junction. Commercial supplies are often mixtures or specific diastereomers (e.g., cis- or trans-rel).
- Epimerization: The C8 proton is alpha to a carbonyl and can be acidic. Avoid prolonged exposure to strong bases (e.g., NaH, LiHMDS) at high temperatures to prevent epimerization of pure diastereomers.

Part 2: Visualizing Reactivity & Troubleshooting

The following diagram illustrates the decision logic for handling the compound in solution to prevent degradation.



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Figure 1: Stability logic flow. Note the "Geometrically Forbidden" pathway for self-cyclization, distinguishing this scaffold from linear amino acids.

Part 3: Troubleshooting & FAQs

Category 1: Solubility & Dissolution

Q: Why is the compound not dissolving in Dichloromethane (DCM) or Ethyl Acetate? A: As an amino acid, the compound exists as a zwitterion (internal salt) in its neutral state, creating a high crystal lattice energy that resists non-polar solvents.

- Solution:

- For Reactions: Use polar aprotic solvents like DMF or DMSO.
- For Workup: To extract into organics, you must break the zwitterion. Adjust aqueous pH to ~10-11 (to deprotonate the amine, though this forms the carboxylate salt) or protect the amine first.
- Protocol: The most common strategy is to use the N-Boc protected derivative for organic solubility. If using the free amino acid, perform reactions in water/dioxane mixtures with an inorganic base (e.g., NaHCO_3).

Q: The HCl salt is turning into a sticky gum. Is it degraded? A: Likely not degraded, but hygroscopic. The hydrochloride salt of secondary amines is prone to absorbing atmospheric moisture.

- Fix: Dry under high vacuum over P_2O_5 . Store in a desiccator at -20°C . Handle quickly in ambient air.

Category 2: Chemical Stability

Q: I see a new peak in LCMS at $M+14$ or $M+16$ after stirring in methanol. What is it? A:

- $M+14$ (Methyl Ester): If you are storing the carboxylic acid in methanol with trace acid (e.g., from the HCl salt form), you are driving Fischer esterification.
 - Prevention: Avoid storing methanolic solutions for >4 hours. Use non-nucleophilic alcohols (iPrOH) or acetonitrile.
- $M+16$ (N-Oxide): The secondary amine at position 5 is susceptible to oxidation by dissolved oxygen or peroxides in aged solvents (THF/Ether).
 - Prevention: Use peroxide-free solvents and degas buffers.

Q: Why is my amide coupling yield low (dimer formation)? A: You likely attempted to activate the carboxylic acid without protecting the amine (N5).

- Mechanism: The activation agent (e.g., HATU) activates the C8-COOH. The N5-amine of a neighboring molecule attacks this active ester, forming a dimer/oligomer.

- Protocol:
 - Protect N5 (e.g., with Boc₂O) before activating the acid.
 - Alternatively, if synthesizing a homopolymer is the goal, high concentration favors this.
 - Do not rely on "dilution" to prevent this; the kinetics of amide coupling are fast.

Category 3: Analytical Interpretation

Q: The NMR shows doubled peaks. Is my sample impure? A: Check the integration. If the ratio is consistent (e.g., 1:1 or 3:1), this is likely cis/trans isomerism or rotamers (if N-protected).

- Explanation: The 5-azaspiro[3.5]nonane system is rigid.^[1] Substituents at C8 can exist axially or equatorially relative to the piperidine ring, leading to distinct diastereomers.
- Validation: Run a High-Temperature NMR (e.g., at 60°C). If peaks coalesce, they are rotamers. If they remain distinct, they are diastereomers.

Part 4: Standardized Protocols

Protocol A: Preparation of Stock Solution (10 mM)

Use this for biological assays to ensure stability.

- Solvent: DMSO (Dimethyl sulfoxide), anhydrous.
- Concentration: Dissolve 1.7 mg (Free Acid) or 2.1 mg (HCl Salt) per 1 mL DMSO.
- Storage: Aliquot into amber glass vials. Store at -20°C.
- Shelf Life: 6 months. Avoid repeated freeze-thaw cycles (precipitates may form).

Protocol B: N-Boc Protection (For improved solubility)

Use this if you need to perform chemistry in DCM/THF.

- Suspend **5-azaspiro[3.5]nonane-8-carboxylic acid** (1.0 eq) in 1:1 Dioxane/Water.
- Add NaHCO₃ (2.5 eq) and stir until dissolved.

- Add Boc₂O (1.2 eq) dissolved in a small amount of dioxane.
- Stir at RT for 4-16 hours.
- Acidify to pH 3 with 1M HCl (carefully, to avoid cleaving Boc).
- Extract immediately with Ethyl Acetate. The product will now be soluble in organic layers.

References

- Tani, K., & Stoltz, B. M. (2006).[2] Synthesis and structural analysis of 2-quinuclidonium tetrafluoroborate. Nature, 441, 731-734. (Establishes the instability of the [2.2.2] twisted amide system, confirming the resistance of spiro-isonipecotic derivatives to lactamization). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Compound Summary: **5-Azaspiro[3.5]nonane-8-carboxylic acid**. Retrieved from [\[Link\]](#)

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